

Acquiring 2-(Bromomethyl)-4-fluoro-1-nitrobenzene material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-(Bromomethyl)-4-fluoro-1-nitrobenzene

Cat. No.: B1278343

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Technical Guide to 2-(Bromomethyl)-4-fluoro-1-nitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **2-(Bromomethyl)-4-fluoro-1-nitrobenzene**, a key intermediate in various synthetic applications. The following sections detail its chemical and physical properties, associated hazards, safe handling protocols, and a representative synthetic methodology. All quantitative data is presented in standardized tables for clarity and ease of comparison.

Chemical Identification and Properties

2-(Bromomethyl)-4-fluoro-1-nitrobenzene is a substituted aromatic compound with the CAS number 82420-35-7.^[1] Its structural and physical properties are summarized below.

Identifier	Value
IUPAC Name	2-(bromomethyl)-4-fluoro-1-nitrobenzene[1]
Synonyms	5-fluoro-2-nitrobenzyl bromide[1]
CAS Number	82420-35-7[1]
Molecular Formula	C ₇ H ₅ BrFNO ₂ [1]
Molecular Weight	234.02 g/mol [1]
Physical Form	Solid

Table 1: Chemical Identifiers for 2-(Bromomethyl)-4-fluoro-1-nitrobenzene

Property	Value
Molecular Weight	234.02 g/mol [1]
Exact Mass	232.94877 Da[1]
Physical Form	Solid

Table 2: Physicochemical Properties

Hazard Identification and Safety Information

This compound is classified as hazardous and requires careful handling. The Globally Harmonized System (GHS) classification indicates that it can cause severe skin burns and eye damage.[1]

Hazard Class	GHS Code	Description
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage[1]
Acute Toxicity, Oral (Harmful)	H302	Harmful if swallowed

Table 3: GHS Hazard Classification

Signal Word: Danger[1]

Hazard Pictograms:

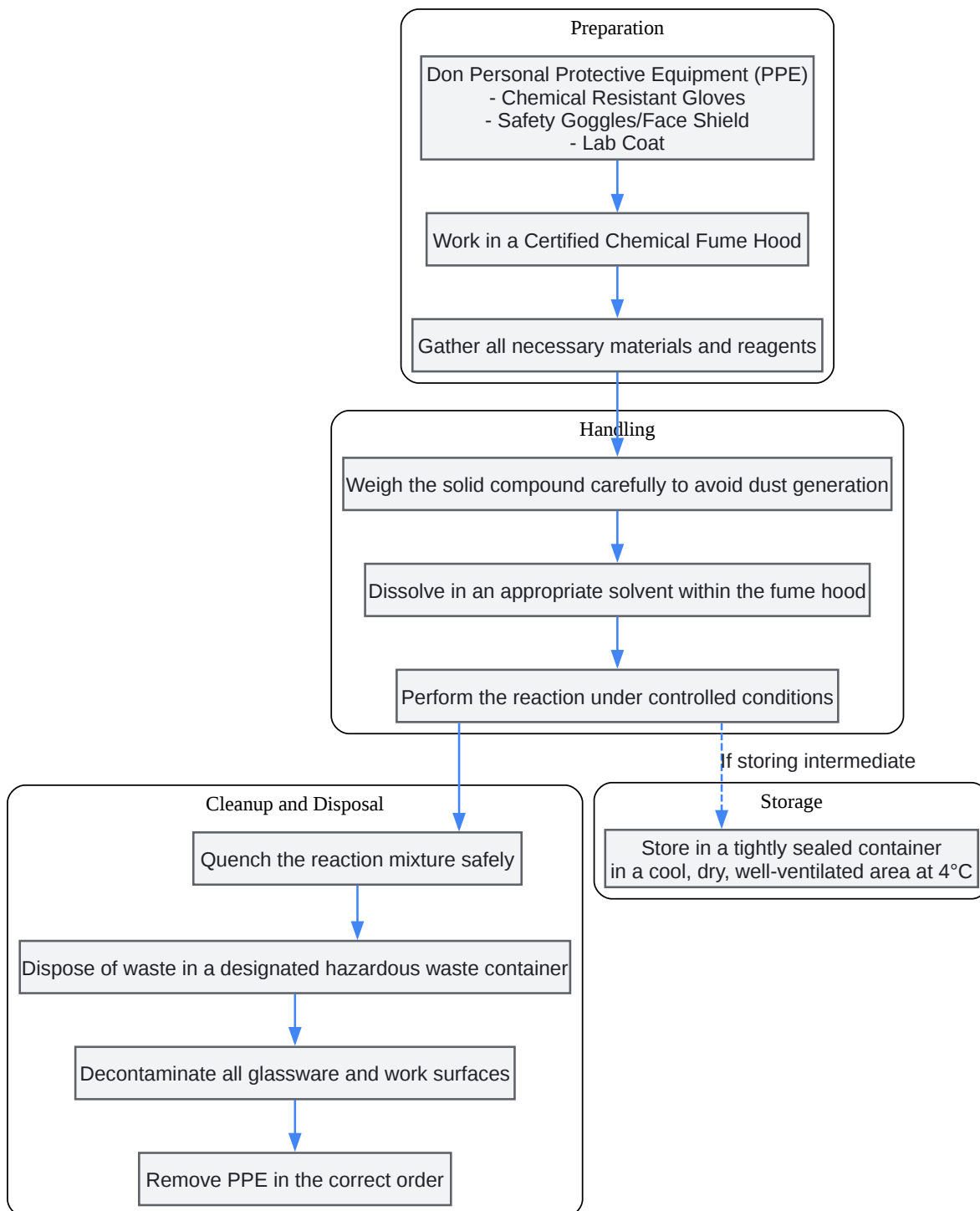
- GHS05 (Corrosion)

Precautionary Statements:

A comprehensive list of precautionary statements includes P260 (Do not breathe dust/fume/gas/mist/vapours/spray), P264 (Wash skin thoroughly after handling), P280 (Wear protective gloves/protective clothing/eye protection/face protection), and specific first aid and disposal instructions.[1]

Safe Handling and Storage Workflow

Proper handling and storage are crucial to minimize risks. The following workflow outlines the necessary steps for safely managing this chemical in a laboratory setting.



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References

- 1. 2-(Bromomethyl)-4-fluoro-1-nitrobenzene | C₇H₅BrFNO₂ | CID 10561643 - PubChem [pubchem.ncbi.nlm.nih.gov]
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